

Technical Support Center: Precision Rhodium Electrodeposition

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Compound of Interest

Compound Name: Rhodium(III) nitrate dihydrate

CAS No.: 13465-43-5

Cat. No.: B079168

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Status: Operational | Tier: Level 3 (Senior Application Scientist) Subject: Troubleshooting Dark, Burnt, or Hazy Deposits in Rhodium Sulfate Systems

Executive Summary

Rhodium (Rh) is a platinum-group metal (PGM) critical for medical device electrodes, catalytic sensors, and high-durability contacts.^[1] Due to the extreme cost of Rh salts (often >\$10,000/oz), process failure is not merely an inconvenience; it is a significant financial event.

This guide addresses the two most prevalent failure modes: "Burning" (rough, matte grey/black deposits at high current density areas) and "Darkening" (hazy, grey, or off-color deposits in low current density areas).

Module 1: The Physics of "Burning" (High Current Density)

Symptom: The deposit is rough, matte, or black, specifically on edges, tips, or areas closest to the anode. Root Cause: Mass Transport Limitation & Hydrogen Evolution.

Technical Analysis

In electroplating, metal ions must diffuse through the Nernst diffusion layer to reach the cathode surface. When the Current Density (CD) exceeds the rate at which Rh ions can

replenish at the cathode interface, the system compensates by electrolyzing water. This generates hydrogen gas (

).

The rapid evolution of hydrogen bubbles physically blocks Rh deposition, creating a porous, "burnt" structure that traps light (appearing black) and feels rough.

Troubleshooting Protocol

Q: My settings haven't changed, but parts are suddenly burning. Why? A: Check your Rh Metal Concentration.^{[2][3]} As the bath depletes, the "limiting current density" drops. A voltage that was safe at 2.0 g/L Rh is now destructive at 1.2 g/L Rh.

Q: How do I correct edge burning on complex geometries (e.g., sensor probes)? A: You must manipulate the primary current distribution.

- Reduce Voltage: Drop voltage by 0.5V increments.
- Anode Shielding: Use non-conductive shields (polypropylene) to block "line-of-sight" between the anode and the high-current edges of the part.
- Robbers: Install a "thief" wire (dummy cathode) near the high-current area to absorb excess flux.

Standard Operating Parameters (Sulfate Bath)

Parameter	Optimal Range	Critical Limit (Risk of Burn)
Rh Metal	2.0 - 2.5 g/L	< 1.0 g/L (High Burn Risk)
Temperature	40°C - 50°C	< 25°C (Low Efficiency)
Voltage	2.5V - 4.0V	> 5.0V (Likely Burn)

| Agitation | Moderate (Mechanical) | None (High Burn Risk) |

Module 2: The Chemistry of "Darkness" (Contamination)

Symptom: The deposit is smooth but grey, gunmetal, or cloudy. This often appears across the entire part or in recessed (Low Current Density) areas. Root Cause: Co-deposition of impurities.

Scenario A: Metallic Contamination (The "Battery Effect")

Rhodium baths are highly acidic (

based).[4] If you introduce base metals (Copper, Iron, Zinc, Silver) without a live current, the acid will dissolve them. These metals then co-deposit with the Rhodium, destroying the brightness.

- Iron (Fe): Yellowish/hazy tint. Reduced efficiency.[4][5][6][7]
- Copper (Cu): Darkens the deposit significantly.
- Zinc (Zn): Grey/Black streaks.

Corrective Action: Dummy Plating

- Use a corrugated stainless steel cathode.
- Plate at very low voltage (1.5V - 2.0V) for 2-4 hours.
- Mechanism: Impurities generally plate out at lower potentials than Rhodium. This "cleans" the bath.[4][8][9]

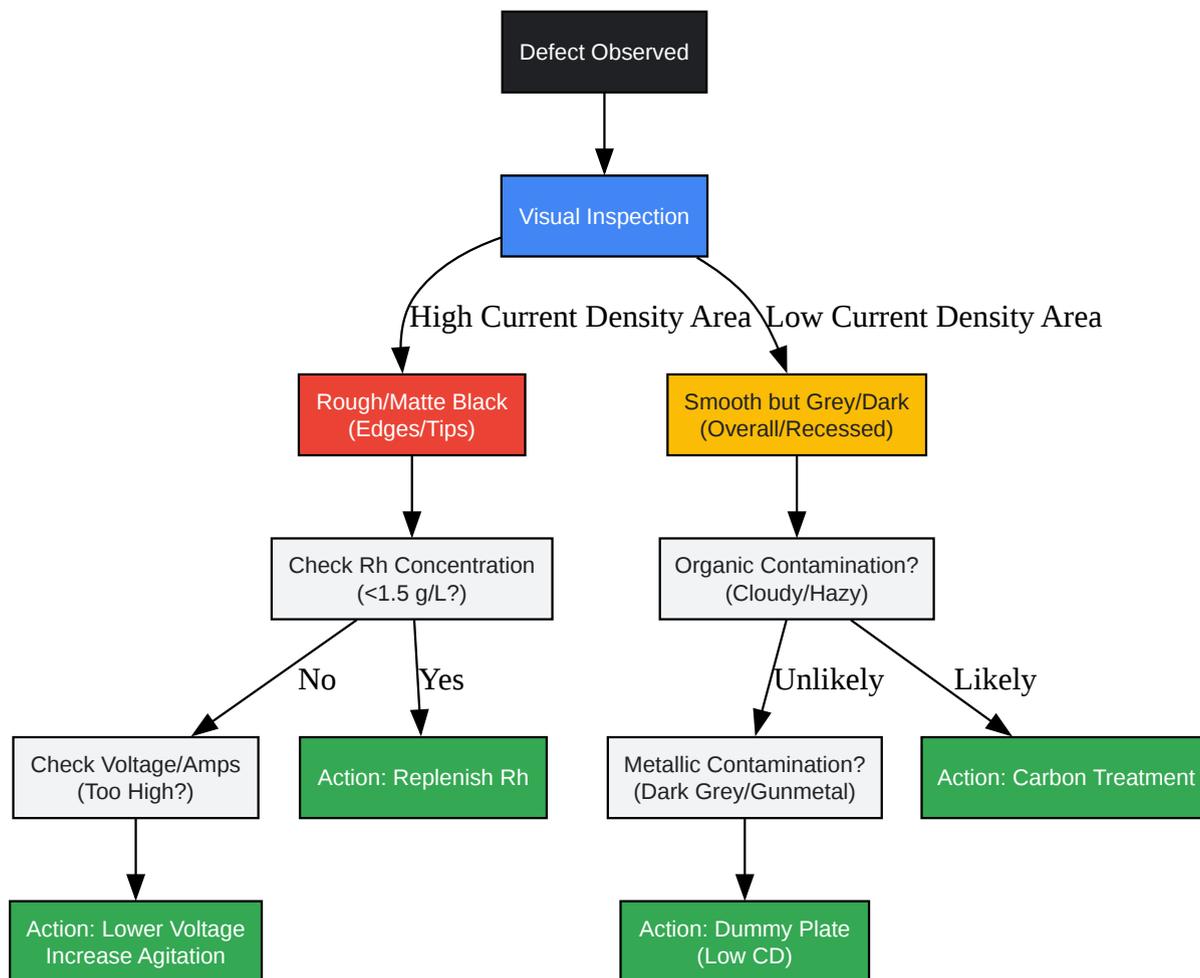
Scenario B: Organic Contamination

Caused by drag-in of polishing compounds, soaps, or breakdown of brighteners. Organics interfere with crystal lattice growth, causing "cloudiness."

Corrective Action: Carbon Treatment See Protocol 5.0 below.

Module 3: Diagnostic Visualization

The following logic flow illustrates the decision-making process for identifying the root cause based on visual evidence.



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Figure 1: Decision logic for distinguishing between High Current Density burning and Chemical Contamination.

Module 4: Validation Protocols

4.1 The Hull Cell Test (The "Truth" Standard)

Before treating a main tank, you must validate the diagnosis using a 267 mL Hull Cell. This trapezoidal cell creates a predictable range of current densities across a single panel.^[10]

Procedure:

- Sample: Draw 267 mL of bath solution.
- Anode: Platinized Titanium.[\[4\]](#)[\[5\]](#)[\[11\]](#)
- Panel: Polished Brass (Nickel plated).
- Settings: 1 Amp, 3 Minutes, Mechanical Agitation.

Interpretation:

- Burnt (Left edge): Normal in extreme HCD, but if it extends >10mm, Rh concentration is low or organics are present.
- Dark/Streaky (Middle/Right): Metallic contamination.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[12\]](#)
- Hazy (Overall): Organic contamination.[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[12\]](#)

4.2 Carbon Treatment Protocol (Organic Removal)

Warning: This process removes organics.[\[4\]](#)[\[5\]](#) It may also remove some proprietary brighteners, which must be replenished afterward.

- Heat: Raise bath temperature to 60°C.
- Add Carbon: Add 1-3 g/L of sulfur-free activated carbon (powdered).
 - Note: Do not use granular carbon; it is less effective for this application.
- Agitate: Stir vigorously for 1-2 hours.
- Settle: Allow to stand stagnant for 4+ hours (or overnight).
- Filter: Filter through a 1-micron cartridge. Crucial: Recirculate until the solution is crystal clear. Any carbon fines left will cause roughness.

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